

Operational Guide: Disposal & Handling of Sphingosine (d15:1)[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *2S-Amino-4E-pentadecene-1,3R-diol*

Cat. No.: B568996

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Chemical Identity: **2S-Amino-4E-pentadecene-1,3R-diol** Common Name: Sphingosine (d15:1); D-erythro-Sphingosine C-15 CAS Number: 86555-28-4 Formula: C₁₅H₃₁NO₂ Molecular Weight: 257.4 g/mol [1][2][3][4]

Executive Safety Summary

2S-Amino-4E-pentadecene-1,3R-diol is a bioactive lipid and an amino alcohol.[1][2][3][4] While often used as an internal standard in mass spectrometry, it is biologically active (protein kinase C inhibitor) and must be treated as a hazardous chemical irritant.[2][3][4] It is not a standard biological waste (like cell culture media) but a chemical waste requiring thermal destruction.[2][3][4]

Hazard Profile

Hazard Class	Classification	Operational Implication
Health	Skin Irrit. 2; Eye Irrit.[1][2][3][4] [5][6] 2A; STOT SE 3	Causes skin irritation and serious eye irritation.[2][3][4][5] [6] May cause respiratory irritation.[1][2][3][4][5]
Reactivity	Stable	Incompatible with strong oxidizing agents.[1][2][3][4][7] [8]
Flammability	Low (Solid) / High (Solution)	Pure powder is combustible.[2] [3][4] Solutions in EtOH/DMSO are flammable.[2][3][4]
Ecological	Aquatic Toxicity	Do not discharge into drains or municipal water systems.[1][2] [3][4]

Personal Protective Equipment (PPE) Matrix

Before initiating any disposal or cleanup procedure, ensure the following PPE is donned.

- Respiratory: NIOSH-approved N95 particulate respirator (for solids) or half-mask respirator with organic vapor cartridges (if handling large liquid volumes).[1][2][3][4]
- Hand Protection: Nitrile rubber gloves (Minimum thickness: 0.11 mm; Breakthrough time: >480 min).[1][2][3][4] Note: Latex is insufficient for organic solvents often used with this lipid.
[1][2][3]
- Eye Protection: Chemical safety goggles.[1][2][3][4] Face shield required if pouring >500 mL of stock solution.[3][4]
- Body: Lab coat with buttoned cuffs; closed-toe chemically resistant shoes.

Disposal Protocols

A. Solid Waste (Pure Powder & Contaminated Debris)

Applies to: Expired lyophilized powder, weighing boats, contaminated paper towels, and empty vials.[1][2]

- Segregation: Do not mix with general trash or biohazard (red bag) waste.[1][2][3][4]
- Containerization: Place items in a transparent, sealable polyethylene bag (minimum 4 mil thickness).
- Secondary Containment: Transfer the sealed bag into a rigid Hazardous Waste Drum (typically blue or black, depending on institutional color coding for solid toxic waste).[2][3][4]
- Labeling: Affix a hazardous waste label.
 - Constituents: "Sphingosine (d15:[1][2]1) Solid Waste".[2][3][4]
 - Hazard Checkbox: "Toxic", "Irritant".[2][3][4]

B. Liquid Waste (Stock Solutions)

Applies to: Solutions in Ethanol, Methanol, DMSO, or Chloroform.[1][2][4]

- Solvent Compatibility: Determine the primary solvent.[2][3][4]
 - Halogenated:[2][3] If dissolved in Chloroform/Methylene Chloride.[2][3][4]
 - Non-Halogenated: If dissolved in Ethanol, Methanol, or DMSO.[2][3][4]
- Collection: Pour into the appropriate High-Density Polyethylene (HDPE) or glass waste carboy.[1][2][3][4]
 - Critical: Do not use metal containers if the solvent system is acidic.[3][4]
- Labeling: List all solvents by percentage (e.g., "Ethanol 99%, Sphingosine <1%").
- Destruction Method: The ultimate disposal method is chemical incineration equipped with an afterburner and scrubber.[2][3][4]

C. Aqueous Waste (Buffers & Media)

Applies to: Cell culture media or buffers containing trace (<0.1%) sphingosine.[1][2]

- Deactivation: Although trace amounts are often negligible, best practice for bioactive lipids dictates collection rather than drain disposal.[1][2][3][4]
- Collection: Collect in "Aqueous Chemical Waste" carboys.
- Prohibition: NEVER pour down the sink. Lipids can accumulate in plumbing traps and are toxic to aquatic life in untreated effluent.[3][4]

Spill Management Workflow

Solubility Key: Soluble in Ethanol, DMSO, DMF.[2][3][4] Insoluble in water.[2][3][4]

Protocol for Powder Spill

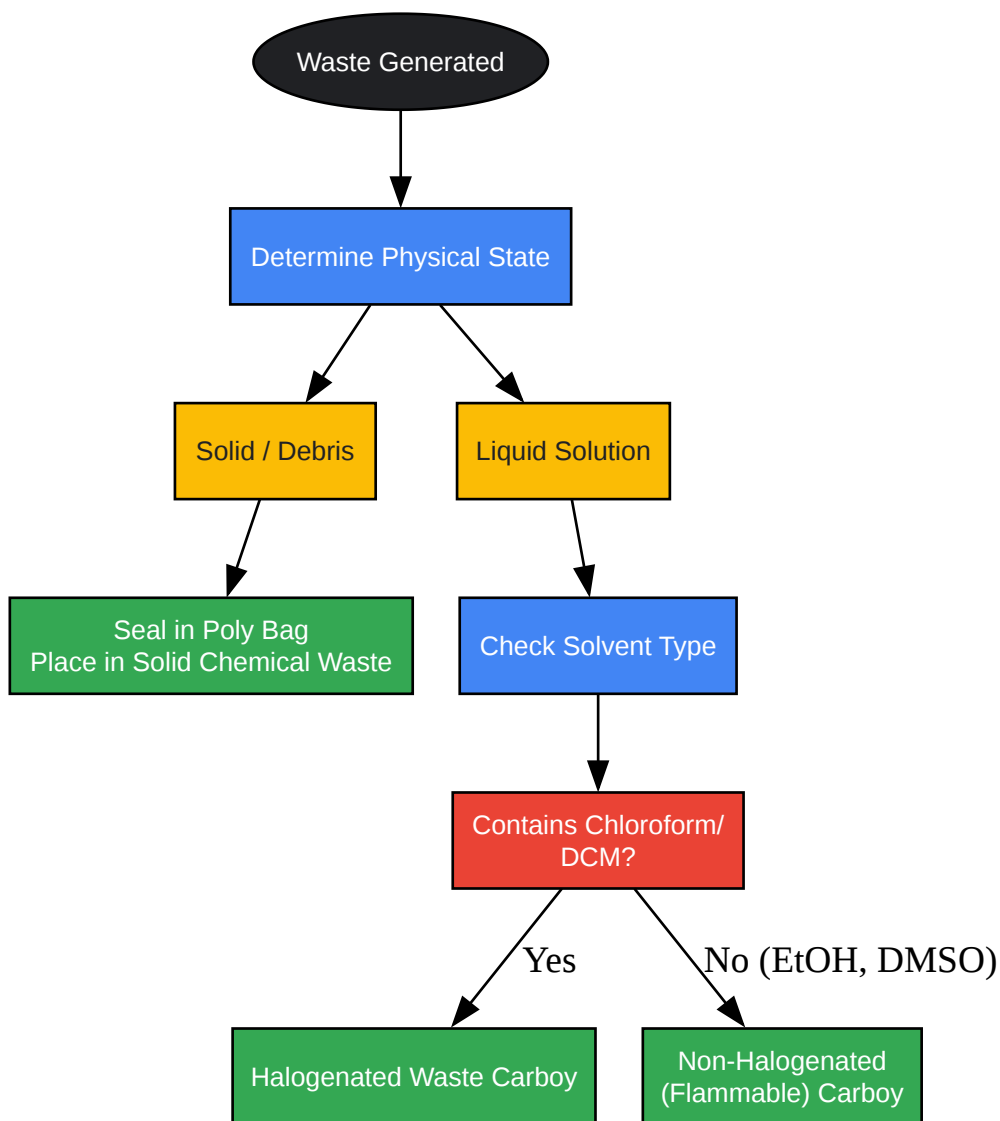
- Isolate: Evacuate the immediate area (3-meter radius).[1][2][3][4]
- Dampen: Cover the powder with a paper towel soaked in Ethanol (70% or higher) to prevent dust generation.[2][3][4]
- Collect: Wipe up the material carefully.[2][3][4]
- Clean: Wipe the surface three times with Ethanol to solubilize and remove lipid residues.[2][3][4]
- Dispose: Place all wipes in the Solid Hazardous Waste container.

Protocol for Liquid Spill[3][4]

- Absorb: Use inert absorbent pads or vermiculite.[1][2][3][4]
- Neutralize: No chemical neutralization is required; simple physical removal is sufficient.[1][2][3][4]
- Wash: Scrub the area with a soap/water solution after the solvent has been removed to lift any lipid film.[3][4]

Visualized Decision Workflows

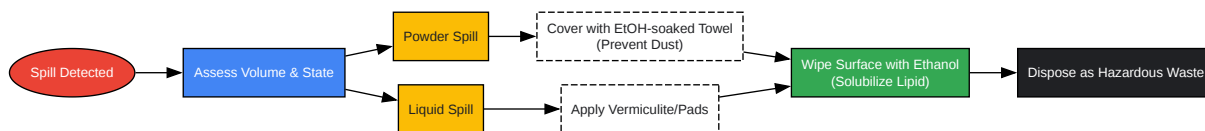
Waste Segregation Decision Tree



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Figure 1: Decision logic for segregating Spingosine (d15:1) waste streams to ensure compliance with chemical incineration protocols.[1][2]

Emergency Spill Response



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Figure 2: Step-by-step workflow for containing and cleaning spills, emphasizing the use of ethanol for solubilization.[2][3][4]

Regulatory & Compliance

- US EPA Waste Code: If dissolved in ignitable solvents (Ethanol/Methanol), classify as D001 (Ignitable).[2][3][4] If pure, classify as general toxic organic waste.[2][3][4]
- Transport: Not regulated as a Dangerous Good by IATA/DOT for transport in small quantities, but waste must be transported by licensed hazardous waste handlers.[2][3][4]
- Storage: Store at -20°C. Keep container tightly closed in a dry and well-ventilated place.

References

- PubChem. (2024).[2][3][4] Compound Summary: Sphingosine.[1][2][3][4] National Library of Medicine.[3][4] Retrieved from [[Link](#)][2][4]

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